

BODIPY-Palmitate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *BODIPY-Palmitate*

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An In-depth Technical Guide on the Core Structure and Chemical Properties of **BODIPY-Palmitate** for Researchers, Scientists, and Drug Development Professionals.

BODIPY-Palmitate is a fluorescently labeled analog of palmitic acid, a common 16-carbon saturated fatty acid. This probe consists of the BODIPY (boron-dipyrromethene) fluorophore covalently linked to the omega-position of palmitate. Its intrinsic fluorescence allows for the visualization and tracking of fatty acid uptake, trafficking, and metabolism within living cells, making it an invaluable tool in the study of lipid biology and associated pathologies.

Core Chemical Structure and Properties

BODIPY-Palmitate is characterized by the fusion of a lipophilic palmitate chain with the photostable and bright BODIPY fluorophore. This unique structure allows it to mimic the behavior of natural palmitic acid, enabling its incorporation into cellular lipid pathways.

Physicochemical and Spectroscopic Data

The key quantitative properties of **BODIPY-Palmitate** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	(T-4)-[o-(3,5-dimethyl-2H-pyrrol-2-ylidene-κN)-3,5-dimethyl-1H-pyrrole-2-hexadecanoato(2-)-κN ¹]difluoro-borate(1-)	[1]
Synonyms	C16 BODIPY, FA16:0-BODIPY, BODIPY FL C16	[1][2]
CAS Number	1246809-50-6	[1][2][3][4][5]
Molecular Formula	C ₂₈ H ₄₃ BF ₂ N ₂ O ₂	[1][2][5][6]
Molecular Weight	488.5 g/mol	[1][2]
Excitation Maximum (λ _{ex})	488 nm	[1][2][3][4][7]
Emission Maximum (λ _{em})	508 nm	[1][2][3][4][7]
Appearance	Solid, Yellow to orange	[3]
Purity	≥98%	[1][2][6]
Solubility	DMSO: 50 mg/mL (102.57 mM) Ethanol: 1 mg/mL	[1][2][3][4]
Storage	Store at -20°C, sealed, away from moisture. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[1][2][3][4]

Experimental Applications and Protocols

BODIPY-Palmitate is widely employed to monitor cellular fatty acid uptake and metabolism.[1] Its fluorescence allows for real-time imaging and quantification of these processes in cultured cells.[1][8]

Key Experimental Application: Cellular Fatty Acid Uptake Assay

A primary application of **BODIPY-Palmitate** is in cellular fatty acid uptake assays.[8] These assays are crucial for screening potential inhibitors of fatty acid transport and for studying the regulation of lipid metabolism in various cell types.[8][9][10] Dysregulation of fatty acid transport is linked to several chronic diseases, including non-alcoholic fatty liver disease (NAFLD), obesity, and diabetes.

This protocol is adapted from commercially available kits and provides a general framework for measuring fatty acid uptake in cultured cells.[8]

Materials:

- **BODIPY-Palmitate** stock solution (e.g., 1 mg/mL in ethanol or DMSO)
- Cultured cells (e.g., HepG2, 3T3-L1 adipocytes) seeded in a black, clear-bottom 96-well plate
- Cell culture medium appropriate for the cell line
- Cell-Based Assay Buffer (e.g., Hank's Balanced Salt Solution with calcium and magnesium, supplemented with 10 mM HEPES)
- Fatty acid-free Bovine Serum Albumin (BSA)
- Optional: Inhibitors of fatty acid uptake (e.g., lipofermata, a FATP2 inhibitor)[8]
- Plate reader capable of fluorescence detection at Ex/Em = 488/508 nm

Protocol:

- Cell Seeding: Seed cells in a black, clear-bottom 96-well plate at a density that ensures they are approximately 90% confluent at the time of the assay. Allow cells to adhere overnight.[8]
- Preparation of **BODIPY-Palmitate** Loading Solution:
 - Prepare a working solution of Cell-Based Assay Buffer.
 - Immediately before use, dilute the **BODIPY-Palmitate** stock solution into the assay buffer. A typical final concentration is in the low micromolar range, but this should be optimized

for the specific cell type and experimental conditions. Note: Protect the solution from light.

[8]

- Experimental Treatment (Optional): If screening for inhibitors, pre-incubate the cells with the test compounds or vehicle controls for the desired time.
- Initiation of Fatty Acid Uptake:
 - Remove the cell culture medium from the wells.
 - Add the **BODIPY-Palmitate** loading solution to each well. The use of a multichannel pipette is recommended for simultaneous addition.[8]
- Fluorescence Measurement:
 - Immediately place the plate in a pre-warmed (37°C) plate reader.
 - For a kinetic assay, measure the fluorescence intensity every minute for a total of 60 minutes at an excitation wavelength of 488 nm and an emission wavelength of 508 nm.[8]
 - For an endpoint assay, incubate the plate at 37°C for a predetermined time (e.g., 30-60 minutes), and then measure the final fluorescence intensity.
- Data Analysis:
 - For kinetic assays, plot the fluorescence intensity over time to visualize the rate of uptake.
 - For endpoint assays, compare the fluorescence intensity of treated cells to control cells to determine the effect of the treatment on fatty acid uptake.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for a cellular fatty acid uptake experiment using **BODIPY-Palmitate**.



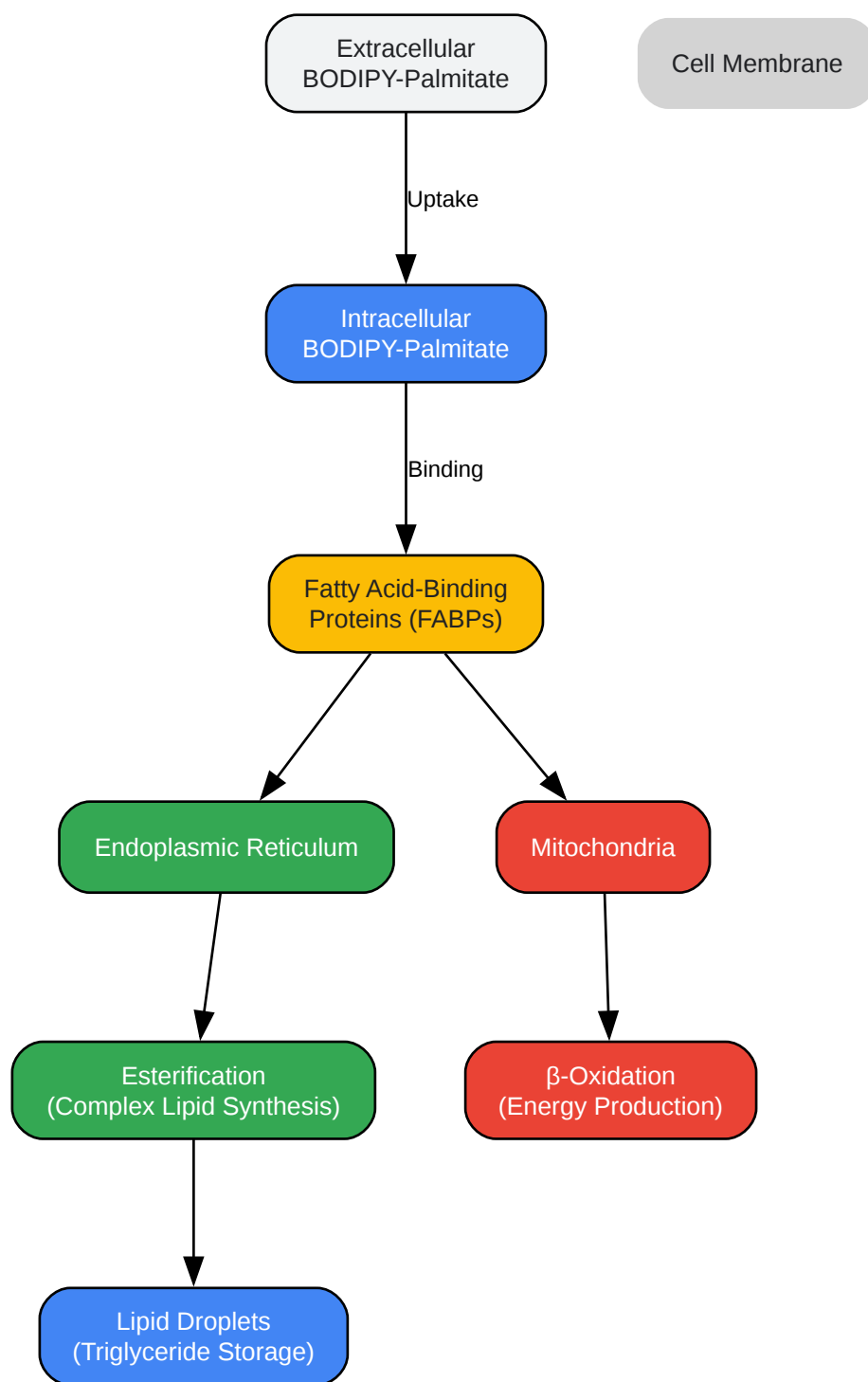
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Workflow for a cellular fatty acid uptake assay.

Cellular Trafficking and Signaling

Upon entering the cell, **BODIPY-Palmitate** is recognized by fatty acid-binding proteins (FABPs) and is directed towards various metabolic fates.[11][12] It can be transported to the endoplasmic reticulum for esterification into complex lipids like triglycerides and phospholipids, or to mitochondria for β -oxidation.[13] Studies have shown that **BODIPY-Palmitate** co-localizes with mitochondria and the endoplasmic reticulum/Golgi apparatus.[11][13] This trafficking is crucial for maintaining cellular energy homeostasis and lipid storage.

The diagram below illustrates the simplified intracellular journey of **BODIPY-Palmitate**.



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Intracellular trafficking of **BODIPY-Palmitate**.

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